

Spectroscopic and Biological Insights into Nudifloside B: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nudifloside B

Cat. No.: B15589495

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Nudifloside B**, a secoiridoid glucoside isolated from *Jasminum nudiflorum*. The information presented herein is essential for the identification, characterization, and further investigation of this natural product for potential therapeutic applications.

Spectroscopic Data of Nudifloside B

The structural elucidation of **Nudifloside B** has been achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The following tables summarize the key quantitative data obtained from these analyses.

Table 1: ^1H NMR Spectroscopic Data for Nudifloside B

| Position | Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J, Hz) |
|----------|------------------------------------|--------------|------------------------------|
| 1 | 5.88 | br s | |
| 3 | 7.51 | s | |
| 5 | 4.25 | m | |
| 6 | 2.95 | m | |
| 7 | 4.65 | d | 8.0 |
| 8 | 2.05 | m | |
| 9 | 2.15, 1.85 | m | |
| 10 | 1.15 | d | |
| 1' | 4.68 | d | |
| 2' | 3.25 | dd | 8.0, 9.0 |
| 3' | 3.40 | t | 9.0 |
| 4' | 3.35 | t | 9.0 |
| 5' | 3.28 | m | |
| 6' | 3.85, 3.68 | m | |
| OMe | 3.70 | s | |

Table 2: ^{13}C NMR Spectroscopic Data for Nudifloside B

| Position | Chemical Shift (δ) ppm |
|----------|---------------------------------|
| 1 | 94.5 |
| 3 | 152.8 |
| 4 | 109.5 |
| 5 | 70.5 |
| 6 | 42.1 |
| 7 | 78.9 |
| 8 | 45.2 |
| 9 | 35.8 |
| 10 | 18.2 |
| 11 | 168.5 |
| 1' | 100.1 |
| 2' | 74.8 |
| 3' | 77.9 |
| 4' | 71.5 |
| 5' | 78.2 |
| 6' | 62.6 |
| OMe | 51.8 |

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for Nudifloside B

| Spectroscopic Technique | Observed Data |
|---|---|
| Mass Spectrometry (HR-ESI-MS) | m/z [M+Na] ⁺ calculated for C ₄₃ H ₆₀ O ₂₂ Na: 959.3471, found: 959.3475 |
| Infrared (IR) Spectroscopy (KBr, cm ⁻¹) | 3400 (OH), 1710 (C=O, ester), 1630 (C=C), 1075 (C-O) |

Experimental Protocols

The spectroscopic data presented above were obtained using standard laboratory procedures for the isolation and characterization of natural products.

Isolation of **Nudifloside B**: **Nudifloside B** was isolated from the dried leaves of *Jasminum nudiflorum*. The general procedure involves:

- Extraction of the plant material with methanol.
- Partitioning of the crude extract between different solvents (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on polarity.
- Chromatographic separation of the methanol-soluble fraction using techniques such as column chromatography on silica gel, Sephadex LH-20, and preparative High-Performance Liquid Chromatography (HPLC).

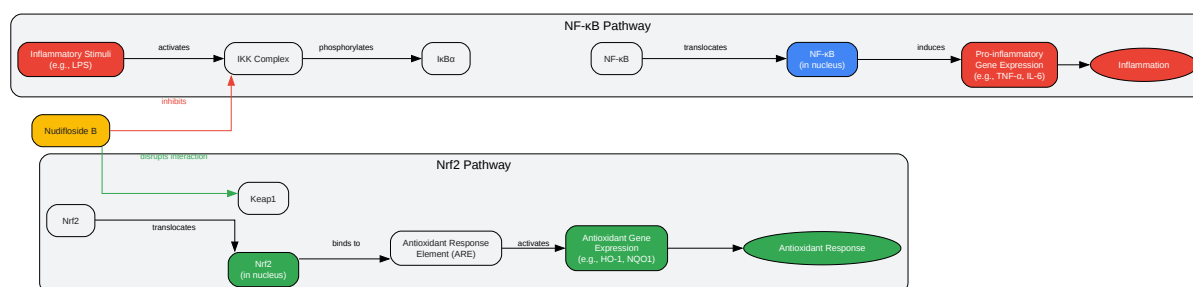
Spectroscopic Analysis:

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a Bruker AV-400 or AV-500 spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the solvent signal (CD₃OD).
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a time-of-flight (TOF) mass spectrometer.
- Infrared Spectroscopy: The IR spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer with the sample prepared as a KBr pellet.

Biological Activity and Signaling Pathway

Secoiridoid glucosides, the class of compounds to which **Nudifloside B** belongs, are known to possess a range of biological activities, including antioxidant and anti-inflammatory effects. While specific studies on the signaling pathways modulated by **Nudifloside B** are limited, the general mechanism for related compounds involves the modulation of key inflammatory and antioxidant pathways.

A plausible mechanism of action for **Nudifloside B** involves the inhibition of the pro-inflammatory NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway and the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2)-mediated antioxidant response.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Nudifloside B**.

- To cite this document: BenchChem. [Spectroscopic and Biological Insights into Nudifloside B: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589495#nudifloside-b-spectroscopic-data-nmr-ms-ir]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com